

Propargyl-PEG2-CH2COOH: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Propargyl-PEG2-CH2COOH*

Cat. No.: *B3170540*

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the safe handling and potential hazards of **Propargyl-PEG2-CH2COOH**, a bifunctional linker commonly used in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other bioconjugates. As a key reagent in drug development and chemical biology, a thorough understanding of its safety profile is paramount for all personnel.

Chemical Identification and Physical Properties

Propargyl-PEG2-CH2COOH is a polyethylene glycol (PEG)-based linker containing a terminal alkyne group and a carboxylic acid. This structure allows for versatile conjugation strategies, most notably in "click chemistry" reactions.


Property	Value	Source(s)
Chemical Name	2-(2-(2-(Prop-2-yn-1-yloxy)ethoxy)ethoxy)acetic acid	[1]
CAS Number	944561-46-0	[2]
Molecular Formula	C9H14O5	[2]
Molecular Weight	202.20 g/mol	[2]
Appearance	Liquid	[3]
Color	Colorless to light yellow	[3]
Density	1.158±0.06 g/cm ³	[3]
Purity	Typically >95%	[3]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Propargyl-PEG2-CH₂COOH** is classified as a hazardous substance. The primary hazards are associated with its irritant properties.

Hazard Classification	Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[2]

GHS Pictograms:

 alt text

Signal Word: Danger[2]

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **Propargyl-PEG2-CH₂COOH** to mitigate the risks of exposure.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[2]

Personal Protective Equipment

The following personal protective equipment should be worn at all times when handling this compound:

PPE Type	Specification	Source(s)
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles and a face shield.	[2]
Hand Protection	Wear compatible chemical-resistant gloves.	[2]
Skin and Body Protection	Wear a lab coat, and consider additional protective clothing for larger quantities.	[2]
Respiratory Protection	If working outside a fume hood or if aerosols may be generated, use a NIOSH-approved respirator.	[2]

Hygiene Measures

- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in laboratory areas.
- Remove contaminated clothing and wash it before reuse.[2]

Storage and Stability

Proper storage is crucial to maintain the integrity and stability of **Propargyl-PEG2-CH2COOH**.

Storage Condition	Recommendation	Source(s)
Short-term (days to weeks)	Store at 0 - 4°C.[1]	[1]
Long-term (months to years)	Store at -20°C.[1]	[1]
In Solvent	Store at -80°C for up to 6 months, or -20°C for up to 1 month. Solutions should be stored under a nitrogen atmosphere.[3]	[3]
General Recommendations	Keep in a dry, dark place.[1] The product is stable for several weeks during standard shipping conditions at ambient temperature.[1]	[1]

First Aid and Emergency Procedures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Measures	Source(s)
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Seek medical attention.	[2]
Skin Contact	Immediately wash with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.	[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.	[2]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek medical attention.	

Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations.

[2] Do not allow the material to enter drains or water courses.

Experimental Protocols for Safety Assessment

While specific experimental data for **Propargyl-PEG2-CH₂COOH** is not publicly available, the following are summaries of standard OECD (Organisation for Economic Co-operation and Development) test guidelines used to assess the hazards identified for this chemical.

Skin Irritation Testing (Based on OECD Test Guideline 439)

This in vitro method assesses the potential of a chemical to cause skin irritation.[4]

Methodology:

- Test System: A reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin, is used.[3][4]
- Procedure:
 - The test chemical is applied topically to the surface of the RhE tissue.[5]
 - The tissue is incubated for a defined period (e.g., 60 minutes).[5]
 - After incubation, the chemical is removed by washing.[5]
 - The tissue is then incubated for a further recovery period (e.g., 42 hours).[5]
- Endpoint: Cell viability is measured using a colorimetric assay, such as the MTT assay.[6] The amount of colored formazan produced is proportional to the number of viable cells.
- Interpretation: A reduction in cell viability below a certain threshold (e.g., $\leq 50\%$) compared to a negative control indicates that the chemical is an irritant.[4][5]

Serious Eye Damage/Eye Irritation Testing (Based on OECD Test Guideline 492)

This in vitro method is used to identify chemicals that have the potential to cause serious eye damage.

Methodology:

- Test System: A reconstructed human cornea-like epithelium (RhCE) model is utilized.
- Procedure:
 - The test substance is applied to the surface of the RhCE tissue.
 - The tissue is incubated for a specified time.

- The substance is then rinsed off.
- Endpoint: Cytotoxicity is determined by measuring cell viability, typically with the MTT assay.
- Interpretation: A significant decrease in cell viability below a defined threshold suggests the potential for serious eye damage.

Respiratory Irritation Assessment

Currently, there are no validated in vitro models for respiratory irritation that are approved for regulatory use.^[7] Assessment is typically based on a weight of evidence approach, which may include:

- Human data (if available).
- Inhalation toxicity studies in animals.
- Data from structurally similar compounds.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **Propargyl-PEG2-CH₂COOH** in a laboratory setting.

Propargyl-PEG2-CH₂COOH Safe Handling Workflow



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Caption: Logical workflow for the safe handling of **Propargyl-PEG2-CH₂COOH**.

Disclaimer: This document is intended for informational purposes only and is based on publicly available data. It is not a substitute for a formal risk assessment and should be used in conjunction with the most current Safety Data Sheet (SDS) provided by the supplier. All laboratory personnel should be trained in safe chemical handling procedures.

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